

# "trans-4-Butylcyclohexanecarboxylic acid" chemical structure

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## Compound of Interest

Compound Name:	<i>trans-4-Butylcyclohexanecarboxylic Acid</i>
CAS No.:	38289-28-0
Cat. No.:	B3019037

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An In-depth Technical Guide to **trans-4-Butylcyclohexanecarboxylic Acid**: Structure, Synthesis, and Applications

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **trans-4-butylcyclohexanecarboxylic acid**, a key building block in modern medicinal chemistry. We will move beyond simple data recitation to explore the causal relationships behind its unique properties, the rationale for specific synthetic protocols, and its validated applications in drug development.

## The Structural Rationale: Why This Scaffold is a Staple in Drug Design

**trans-4-Butylcyclohexanecarboxylic acid**, often referred to as 4-BCCA, is more than a simple cycloalkane. Its utility in medicinal chemistry stems directly from the conformational rigidity imparted by the bulky butyl group.<sup>[1]</sup> In a standard cyclohexane ring, a rapid "chair flip"

occurs between two conformers. However, the large energetic penalty of placing the bulky butyl group in an axial position (due to 1,3-diaxial strain) effectively "locks" the ring in a single chair conformation.[1] In this thermodynamically stable state, both the butyl group and the carboxylic acid group occupy equatorial positions.

This conformational lock is highly desirable in drug design because it reduces the entropic penalty upon the molecule binding to its biological target, potentially leading to higher binding affinity and selectivity.[1] The predictable three-dimensional structure of the scaffold provides a reliable anchor for orienting other pharmacophoric groups.

## Molecular Structure

The systematic IUPAC name for this compound is *trans*-4-butylcyclohexane-1-carboxylic acid. [2] The "trans" designation refers to the relative stereochemistry of the butyl and carboxyl groups, which are on opposite sides of the cyclohexane ring plane.



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Caption: Workflow for the stereoselective synthesis of **trans-4-Butylcyclohexanecarboxylic Acid**.

## Field-Proven Applications in Drug Development

The unique structural features of **trans-4-butylcyclohexanecarboxylic acid** have led to its use in several areas of pharmaceutical research.

### Prodrug Development

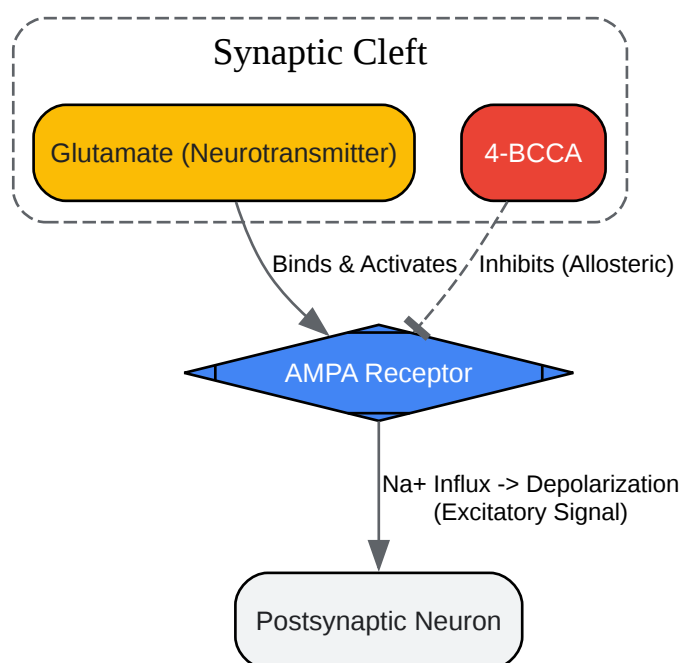
The carboxylic acid moiety can be esterified with an active pharmaceutical ingredient (API). The resulting ester, known as a buclilate, can act as a long-acting prodrug. [2] A notable

example is testosterone buciclate, where the ester linkage is slowly cleaved in vivo, releasing the active testosterone over an extended period. [2] This approach improves patient compliance by reducing dosing frequency.

## AMPA Receptor Modulation in Epilepsy

Recent research has identified **trans-4-butylcyclohexanecarboxylic acid (4-BCCA)** as a low-affinity inhibitor of AMPA receptors. [3] AMPA receptors are ion channels in the central nervous system that mediate fast excitatory synaptic transmission. Over-activation of these receptors is implicated in excitotoxicity and the generation of seizures.

A 2024 study in *Epilepsy Research* investigated the effects of 4-BCCA in a pilocarpine-induced status epilepticus rat model. [3] The study found that 4-BCCA demonstrated effective seizure control and exhibited neuroprotective effects, particularly when used in combination with other anti-seizure medications like perampanel. [3] The mechanism involves binding to the transmembrane domain of the AMPA receptor, thereby inhibiting its function. [3]



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Caption: Mechanism of action for 4-BCCA as an AMPA receptor inhibitor.

## Safety and Handling

As a laboratory chemical, proper handling is essential. **trans-4-Butylcyclohexanecarboxylic acid** is classified as an irritant.

- Hazard Codes: H315 (Causes skin irritation), H319 (Causes serious eye irritation). [4]\*  
Precautionary Measures: P280 (Wear protective gloves/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). Always consult the material safety data sheet (MSDS) before handling this compound. It should be stored in a cool, dry, well-ventilated area in a tightly sealed container.

## Conclusion

**trans-4-Butylcyclohexanecarboxylic acid** is a foundational scaffold in medicinal chemistry, prized for the conformational stability provided by its bulky butyl substituent. Its synthesis, requiring careful control to favor the thermodynamic trans product, yields a versatile building block. From enhancing the pharmacokinetic profiles of APIs as buciclate prodrugs to its emerging role as a neuroprotective agent via AMPA receptor modulation, 4-BCCA continues to be a molecule of significant interest to researchers and drug development professionals.

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